

# "safe handling and storage procedures for nitrogen tribromide"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitrogen tribromide

Cat. No.: B15176702

[Get Quote](#)

## Application Notes and Protocols for Nitrogen Tribromide

Disclaimer: **Nitrogen tribromide** ( $\text{NBr}_3$ ) is an extremely explosive and hazardous material. The information provided herein is intended for educational purposes for researchers, scientists, and drug development professionals and should not be considered a substitute for a comprehensive risk assessment and consultation with experienced chemists and safety professionals. Attempting to synthesize, handle, or store **nitrogen tribromide** without extensive expertise and appropriate safety infrastructure can result in severe injury or death.

## Introduction

**Nitrogen tribromide** is a deep-red, volatile solid first isolated in 1975.<sup>[1][2]</sup> It is notoriously unstable and highly explosive, even at temperatures as low as  $-100\text{ }^{\circ}\text{C}$ .<sup>[1][2][3]</sup> Due to its extreme reactivity, it is primarily used in specialized research and laboratory settings for certain organic and inorganic syntheses.<sup>[4][5]</sup> These application notes provide a summary of available data on its properties, hazards, and recommended procedures for handling and storage, drawing from published literature and information on analogous hazardous materials.

## Physical and Chemical Properties

**Nitrogen tribromide** is a polar molecule with a trigonal pyramidal geometry.<sup>[4][5]</sup> Its instability is largely attributed to the significant steric strain from three large bromine atoms around a small central nitrogen atom.<sup>[6]</sup>

Table 1: Quantitative Data for **Nitrogen Tribromide**

Property	Value	Source
Molecular Formula	NBr <sub>3</sub>	[1][4][5]
Molar Mass	253.719 g/mol	[1]
Appearance	Deep-red, volatile solid	[1][2]
Melting Point	Explodes at -100 °C	[1]
Decomposition Rate	~5% per hour (in dilute aqueous solution at pH 4.5)	[7]
N-Br Bond Energy	~220 kJ/mol	[4]
Total Bond Energy	660 kJ/mol	[4]
Bond Angle (Br-N-Br)	~110.4°	[4]
Bond Length (N-Br)	~0.185 nm	[4]

## Known Hazards

**3.1 Explosive Instability** The primary hazard of **nitrogen tribromide** is its extreme propensity to decompose explosively.

- **Temperature Sensitivity:** Pure NBr<sub>3</sub> is explosive even at -100 °C.[1][2]
- **Physical Sensitivity:** It is expected to be sensitive to shock, friction, and light, similar to other nitrogen trihalides.[3][6]

**3.2 Chemical Reactivity and Decomposition** **Nitrogen tribromide** is highly reactive.

- **Decomposition Products:** In aqueous solutions, it decomposes to nitrogen gas, bromide ions, and hypobromous acid.[8] The overall reaction is:  $2\text{NBr}_3 + 3\text{OH}^- \rightarrow \text{N}_2 + 3\text{Br}^- + 3\text{HOBr}$ . [8]
- **Reactivity with Ammonia:** It reacts instantly with ammonia.[1]

3.3 Toxicity While specific toxicological data for  $\text{NBr}_3$  is limited, the hazards associated with its constituent elements and decomposition products are significant.

- Bromine Toxicity: Bromine is a powerful oxidizing agent that can cause severe tissue damage.[9] Bromine vapor is corrosive and damaging to mucous membranes and skin.[9]
- Exposure Routes: Primary exposure routes are expected to be inhalation, dermal contact, and oral ingestion.[9]

## Experimental Protocols

4.1 Protocol: Synthesis of **Nitrogen Tribromide** (Illustrative Example) The following is based on the first reported isolation and should only be attempted by experts in a specialized laboratory equipped for handling explosive compounds.

Objective: To synthesize  $\text{NBr}_3$  for in-situ use.

Materials:

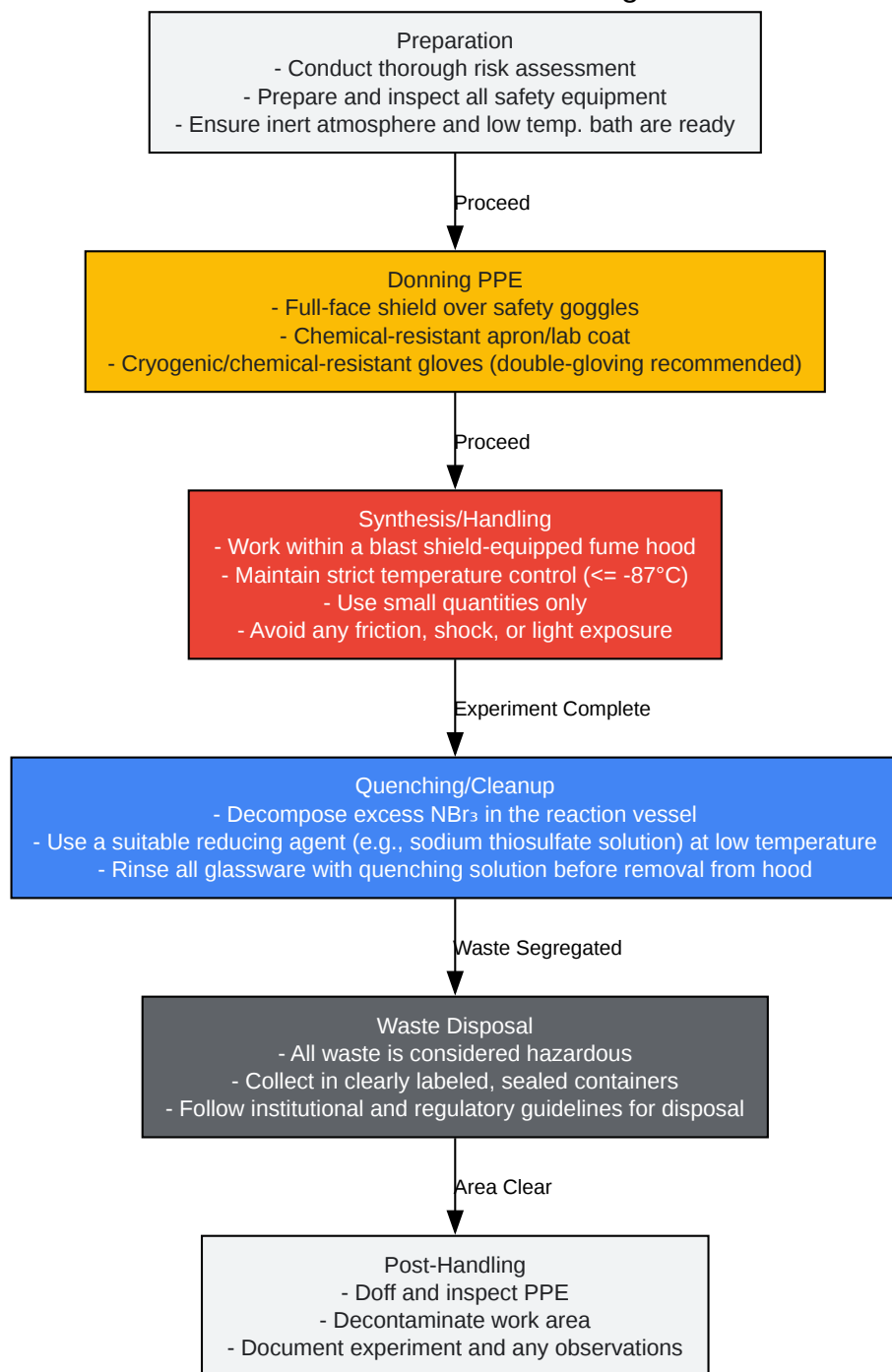
- Bistrimethylsilylbromamine  $((\text{Me}_3\text{Si})_2\text{NBr})$
- Bromine monochloride ( $\text{BrCl}$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ), anhydrous
- Schlenk line and glassware, oven-dried
- Low-temperature bath (e.g., liquid nitrogen/ethanol slush bath)

Procedure:

- All glassware must be rigorously dried and the entire apparatus assembled under an inert atmosphere (e.g., argon or nitrogen).
- Cool a solution of bistrimethylsilylbromamine in anhydrous dichloromethane to  $-87^\circ\text{C}$  using a low-temperature bath.

- Slowly add a pre-cooled solution of two equivalents of bromine monochloride in dichloromethane to the reaction mixture with constant, gentle stirring.
- The reaction is instantaneous, yielding  $\text{NBr}_3$  and trimethylsilyl chloride as a byproduct, according to the equation:  $(\text{Me}_3\text{Si})_2\text{NBr} + 2 \text{BrCl} \rightarrow \text{NBr}_3 + 2 \text{Me}_3\text{SiCl}$ .[\[1\]](#)
- CRITICAL: The product is not isolated and is used in-situ. The temperature must be maintained at or below  $-87^\circ\text{C}$  throughout the process. Any attempt to warm or isolate the pure substance is extremely dangerous.

4.2 General Handling Protocol This protocol outlines general steps for handling  $\text{NBr}_3$  in a research setting.

General Workflow for Handling  $\text{NBr}_3$ 

[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of  $\text{NBr}_3$  in a laboratory setting.

## Safe Storage Procedures

Specific storage guidelines for  $\text{NBr}_3$  are not well-documented due to its extreme instability. It is generally not stored and is instead generated and used in-situ. If temporary storage of a dilute solution at very low temperatures is unavoidable, the following principles, derived from procedures for other highly reactive brominated compounds, should be applied.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Temperature: Storage must be at or below  $-100^\circ\text{C}$  in a designated, explosion-proof freezer or dewar.
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with air and moisture.[\[10\]](#)[\[11\]](#)
- Containment: Use containers specifically designed for cryogenic temperatures and made of compatible materials. The container must be vented to prevent pressure buildup. Never seal a container holding a substance that can rapidly gasify.[\[13\]](#)
- Location: Store in a well-ventilated, isolated area away from all incompatible materials. The storage location should have restricted access.
- Protection: Protect from shock, friction, heat, and light at all times.[\[11\]](#)

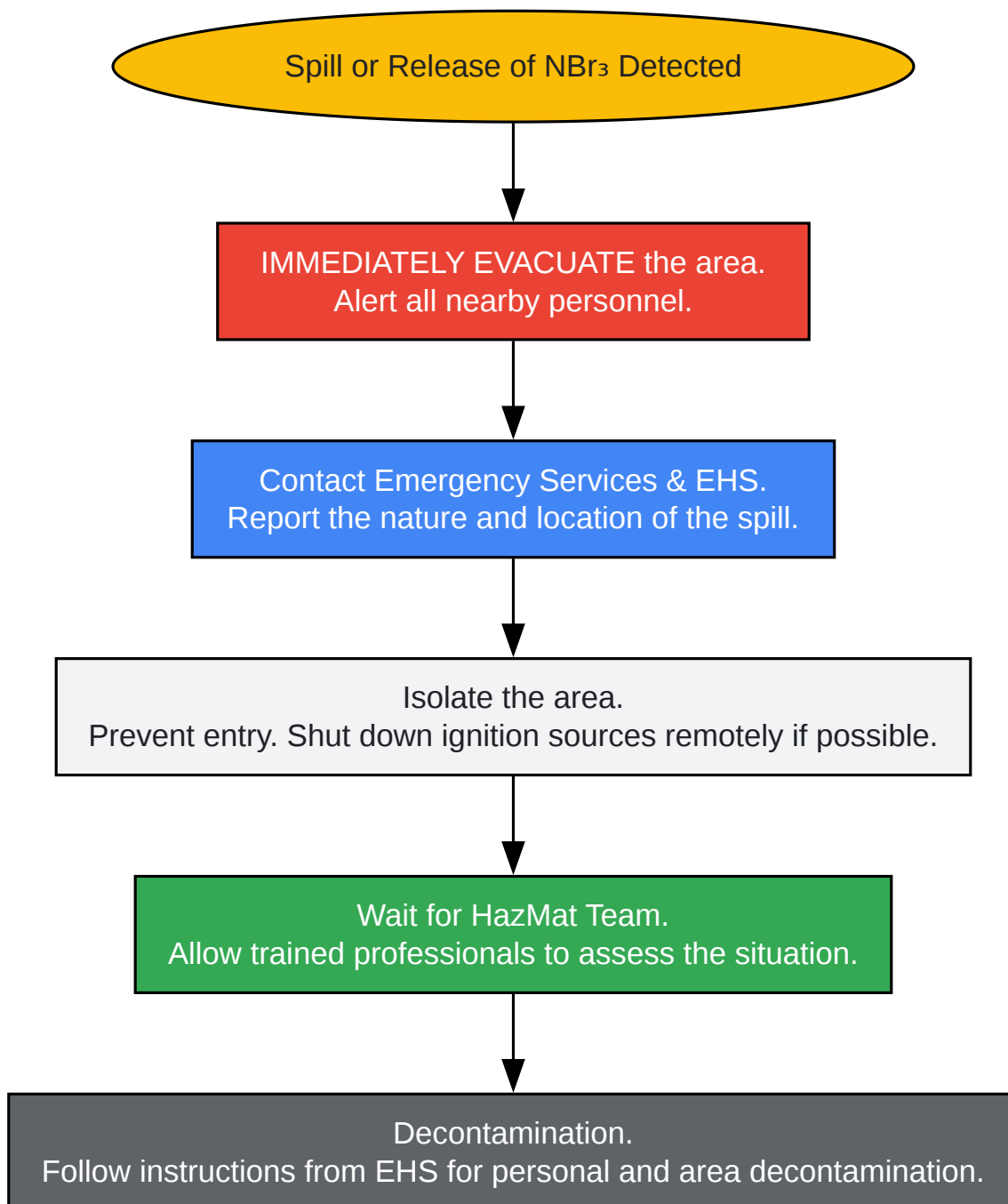
Caption: A diagram illustrating materials incompatible with **nitrogen tribromide** storage.

## Spill and Emergency Procedures

### 6.1 Personal Protective Equipment (PPE)

- Full-face shield and safety goggles
- Chemical-resistant gloves (e.g., neoprene or butyl rubber)[\[12\]](#)
- Flame-retardant lab coat and chemical apron
- Full-face respirator with an acid gas cartridge[\[12\]](#)

**6.2 Spill Response** A spill of  $\text{NBr}_3$  is a critical emergency. The primary goal is to evacuate and alert personnel. Do not attempt to clean up a spill of pure material.

Decision Tree for  $\text{NBr}_3$  Spill

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Nitrogen tribromide - Wikipedia [en.wikipedia.org]
- 2. Nitrogen tribromide [en.wikipedia-on-ipfs.org]
- 3. Page loading... [guidechem.com]
- 4. Page loading... [guidechem.com]
- 5. Page loading... [guidechem.com]
- 6. reddit.com [reddit.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Nitrogen bromide (NBr<sub>3</sub>) | Br<sub>3</sub>N | CID 3082084 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. nj.gov [nj.gov]
- 11. nj.gov [nj.gov]
- 12. nbino.com [nbino.com]
- 13. Liquid Nitrogen Handling | Environmental Health and Safety - Office of the Vice President for Research | The University of Iowa [ehs.research.uiowa.edu]
- To cite this document: BenchChem. ["safe handling and storage procedures for nitrogen tribromide"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176702#safe-handling-and-storage-procedures-for-nitrogen-tribromide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)